

Essential Safety and Operational Guide for Handling SAR131675

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Compound of Interest

Compound Name: SAR131675

Cat. No.: B560141

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This document provides immediate safety, handling, and disposal protocols for **SAR131675**, a potent and selective VEGFR-3 inhibitor. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and operational efficiency.

Immediate Safety Information

According to the Safety Data Sheet (SDS), **SAR131675** is not classified as a hazardous substance under the Globally Harmonized System (GHS). However, standard laboratory safety precautions should always be observed.

Personal Protective Equipment (PPE):

Equipment	Requirement	Justification
Eye Protection	Safety glasses or goggles	Recommended to prevent accidental eye contact with the powder or dissolved substance.
Hand Protection	Standard laboratory gloves (e.g., nitrile)	Advised to avoid direct skin contact, although no specific skin hazard is identified.
Respiratory Protection	Not generally required	A well-ventilated area is sufficient. Use a dust mask if handling large quantities of the solid form to avoid inhalation.
Lab Coat	Standard lab coat	Recommended to protect clothing and skin from accidental spills.

Operational Plan: From Receipt to Disposal

A systematic approach to handling **SAR131675** from reception to disposal is critical for safety and maintaining the integrity of the compound.

Receiving and Storage:

- Upon receipt, verify the container is sealed and undamaged.
- Store the compound as a crystalline solid at -20°C for long-term stability.

Preparation of Stock Solutions:

- **SAR131675** is soluble in Chloroform (30 mg/ml) and DMSO (72 mg/mL).
- To prepare a stock solution, allow the vial to warm to room temperature before opening to prevent condensation.
- Weigh the desired amount of **SAR131675** in a chemical fume hood.

- Add the appropriate solvent to the desired concentration. For example, to prepare a 10 mM stock solution in DMSO, add the appropriate volume of DMSO to the weighed compound.
- Ensure the compound is fully dissolved by vortexing or brief sonication.
- Store stock solutions in small aliquots at -20°C or -80°C to minimize freeze-thaw cycles.

Handling During Experiments:

- Always handle the compound and its solutions in a well-ventilated area or a chemical fume hood.
- Use appropriate PPE as outlined in the table above.
- Avoid generating aerosols.
- After use, securely cap all vials and containers.

Disposal Plan

Proper disposal of **SAR131675** and associated waste is essential to prevent environmental contamination.

- Unused Compound: Dispose of as chemical waste in accordance with local, state, and federal regulations. Do not discard down the drain.
- Contaminated Materials: Any materials that have come into contact with **SAR131675**, such as pipette tips, gloves, and empty vials, should be collected in a designated chemical waste container and disposed of appropriately.
- Liquid Waste: Solutions containing **SAR131675** should be collected in a labeled, sealed waste container for chemical waste disposal. Do not allow it to enter sewers or surface water.

Quantitative Data: Inhibitory Activity of SAR131675

SAR131675 is a highly selective inhibitor of VEGFR-3. The following table summarizes its inhibitory concentrations (IC₅₀) against various receptors.

Target	Assay Type	IC50 (nM)
VEGFR-3	Cell-free kinase assay	23[1][2][3]
VEGFR-3	Autophosphorylation in HEK cells	45[1][2]
VEGFR-2	Cell-free kinase assay	235[3]
VEGFR-1	Cell-free kinase assay	>3000[3]
VEGFC-induced lymphatic cell survival	Cell-based assay	14[2][3]
VEGFD-induced lymphatic cell survival	Cell-based assay	17[2][3]

Experimental Protocols

Below are detailed methodologies for key experiments involving **SAR131675**.

In Vitro VEGFR-3 Kinase Assay

This protocol determines the in vitro potency of **SAR131675** against VEGFR-3 kinase activity.

Materials:

- Recombinant human VEGFR-3 enzyme
- Kinase assay buffer (e.g., 50 mM HEPES pH 7.4, 20 mM MgCl₂, 0.1 mM MnCl₂, 0.2 mM Na₃VO₄)
- ATP (30 µM for VEGFR-3)[3]
- Poly(Glu, Tyr) 4:1 substrate-coated plates
- **SAR131675** stock solution (in DMSO)
- Positive control (e.g., DMSO vehicle)

- Kinase-Glo® Luminescent Kinase Assay Kit
- 96-well solid white plates

Procedure:

- Prepare a master mix containing the kinase assay buffer, ATP, and the poly(Glu, Tyr) substrate.
- Dispense the master mix into the wells of a 96-well plate.
- Add **SAR131675** at various concentrations (e.g., in a serial dilution) to the test wells.
- Add the vehicle (DMSO) to the positive control wells.
- Initiate the kinase reaction by adding the diluted VEGFR-3 enzyme to each well.
- Incubate the plate at 30°C for 60 minutes.
- After incubation, add the Kinase-Glo® reagent to each well to stop the reaction and measure the remaining ATP.
- Measure the luminescence intensity using a microplate reader.
- Calculate the percentage of kinase activity inhibition relative to the positive control and determine the IC50 value.

Cell Proliferation Assay (MTT Assay)

This protocol assesses the effect of **SAR131675** on the proliferation of primary human lymphatic endothelial cells (LECs).

Materials:

- Primary human lymphatic endothelial cells (LECs)
- Cell culture medium (e.g., EGM-2MV)
- VEGF-C (as a stimulant)

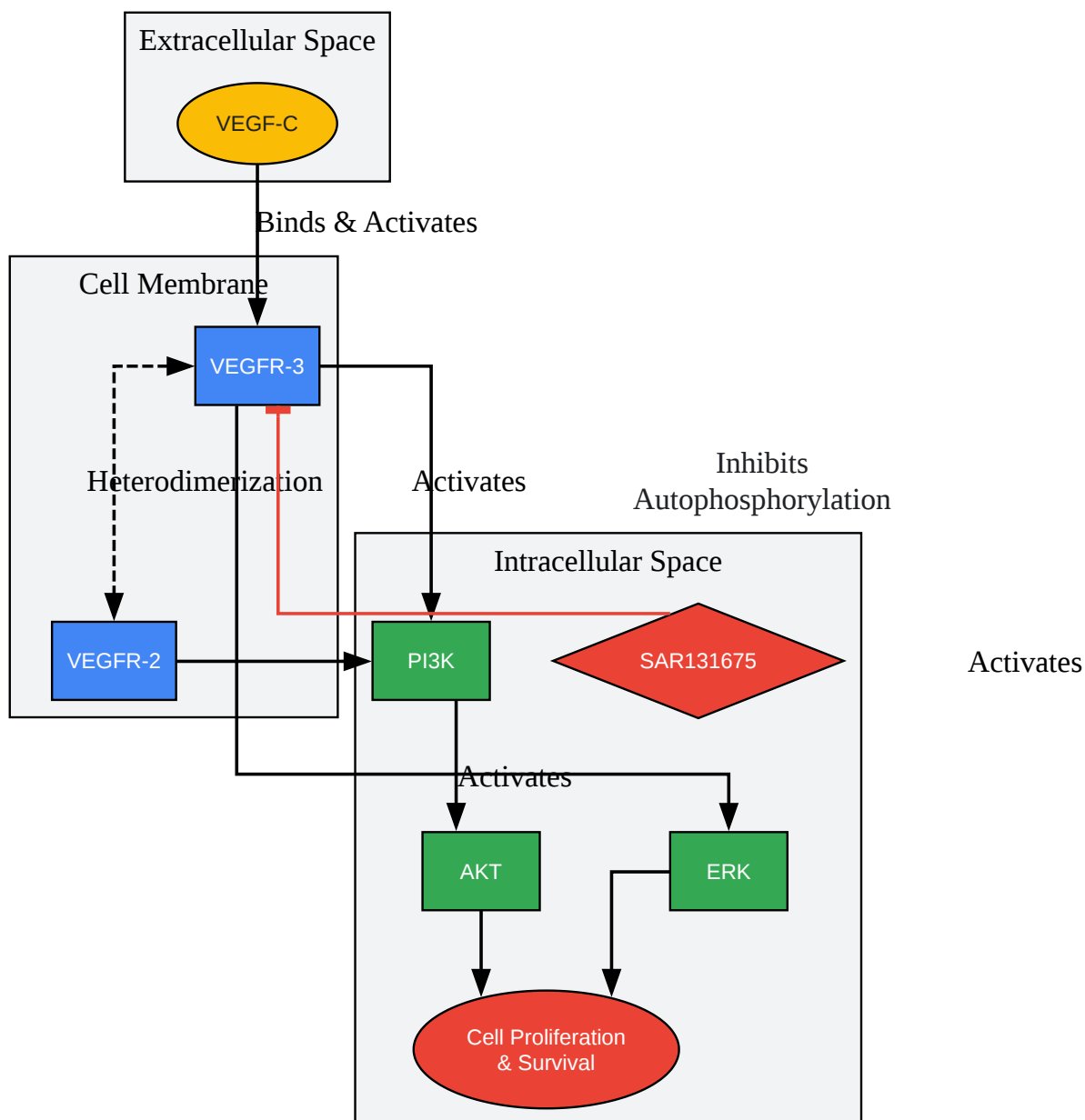
- **SAR131675** stock solution (in DMSO)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) reagent
- Detergent reagent (to solubilize formazan crystals)
- 96-well cell culture plates

Procedure:

- Seed LECs at an appropriate density (e.g., 5,000 cells/well) in a 96-well plate and allow them to attach overnight.
- The next day, replace the medium with a fresh medium containing various concentrations of **SAR131675** and a constant concentration of VEGF-C. Include a vehicle control (DMSO + VEGF-C) and a negative control (no VEGF-C).
- Incubate the cells for 48-72 hours at 37°C in a 5% CO₂ incubator.
- Add 10 µL of MTT reagent to each well and incubate for 2-4 hours until a purple precipitate is visible.
- Add 100 µL of detergent reagent to each well to dissolve the formazan crystals.
- Leave the plate at room temperature in the dark for 2 hours.
- Record the absorbance at 570 nm using a microplate reader.
- Calculate the percentage of proliferation inhibition relative to the vehicle control and determine the IC₅₀ value.

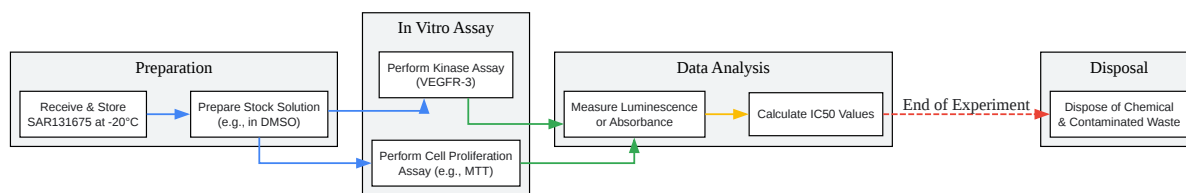
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the VEGFR-3 signaling pathway inhibited by **SAR131675** and a typical experimental workflow for its evaluation.



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Caption: VEGFR-3 signaling pathway and the inhibitory action of **SAR131675**.



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Caption: Experimental workflow for the evaluation of **SAR131675**.

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